

# (3-Methylisoxazol-5-YL)methanamine: A Technical Review for Drug Discovery Professionals

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## Compound of Interest

Compound Name: (3-Methylisoxazol-5-YL)methanamine

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An In-depth Guide to the Synthesis, Properties, and Therapeutic Potential of a Key Isoxazole Moiety

This technical guide provides a comprehensive overview of **(3-Methylisoxazol-5-YL)methanamine**, a heterocyclic amine of significant interest in medicinal chemistry. The isoxazole scaffold is a privileged structure in drug discovery, known for its metabolic stability and versatile functionalization potential. This document, intended for researchers, scientists, and drug development professionals, consolidates the available literature on the synthesis, chemical properties, and biological activities of **(3-Methylisoxazol-5-YL)methanamine** and its closely related derivatives. While specific experimental data for the title compound is limited, this review extrapolates from analogous structures to provide a foundational understanding for future research and development.

## Chemical and Physical Properties

**(3-Methylisoxazol-5-YL)methanamine** is a small molecule with the chemical formula  $C_5H_8N_2O$ .<sup>[1]</sup> Its fundamental properties are summarized in the table below.

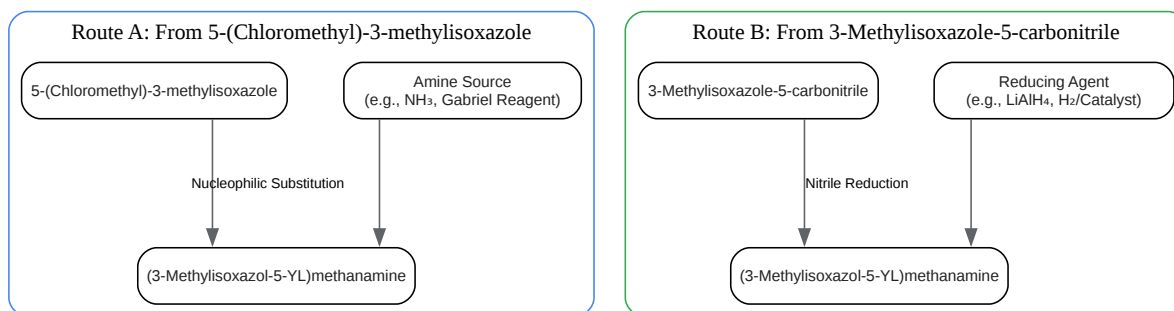
Property	Value	Source
Molecular Weight	112.13 g/mol	[1][2]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> N <sub>2</sub> O	[1][2]
CAS Number	154016-55-4	[1][2]
IUPAC Name	(3-methyl-1,2-oxazol-5-yl)methanamine	[1]
SMILES	<chem>CC1=CC(=CN1)CN</chem>	[2]
Physical Form	Solid	[2]
Hazard Classification	Acute Toxicity, Oral (Danger)	[1][2]

## Synthesis of (3-Methylisoxazol-5-YL)methanamine and Related Compounds

While a specific, detailed experimental protocol for the synthesis of **(3-Methylisoxazol-5-YL)methanamine** is not readily available in the current literature, plausible synthetic routes can be inferred from the preparation of structurally similar compounds, such as 5-aminomethyl-3-methoxyisoxazole.[3] Two primary strategies are highlighted: nucleophilic substitution and the reduction of a carboxylic acid derivative.

### Proposed Synthetic Pathways

Below are generalized workflows for the potential synthesis of **(3-Methylisoxazol-5-YL)methanamine** based on established isoxazole chemistry.



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Caption: Plausible synthetic routes to **(3-Methylisoxazol-5-YL)methanamine**.

## Experimental Protocols for Analogous Compounds

The following protocols for the synthesis of related isoxazole derivatives can serve as a starting point for the development of a synthetic route to **(3-Methylisoxazol-5-YL)methanamine**.

Table 1: Summary of Synthetic Protocols for Related Aminomethylisoxazoles

Synthetic Step	Reagents and Conditions	Product	Yield	Reference
Nucleophilic Substitution	3-Bromo-5-aminomethylisoxazole, Potassium hydroxide, Methanol, Reflux (30 hours)	5-Aminomethyl-3-methoxyisoxazole	~60%	[3]
Methylation of Hydroxyisoxazole	Methyl 3-hydroxyisoxazole-5-carboxylate, Potassium carbonate, Methyl iodide, Dimethylformamide, 0°C to room temperature (14 hours)	Methyl 3-methoxyisoxazole-5-carboxylate	Not explicitly reported	[3]
Ester Hydrolysis	Methyl 3-methyl-5-isoxazolecarboxylate, Base (e.g., NaOH), THF/Methanol/Water	3-Methyl-5-isoxazolecarboxylic acid	90%	[3]
Carboxylic Acid Reduction	3-Methoxyisoxazole-5-carboxylic acid, Diborane	5-Aminomethyl-3-methoxyisoxazole	Not explicitly reported	[3]
Ring Closure for Isoxazole Core	Ethyl acetate, Acetonitrile, Metal alkali (e.g., LDA), then p-toluenesulfonyl hydrazide, then	3-Amino-5-methylisoxazole	79% (final step)	[4]

Hydroxylamine  
hydrochloride

## Biological Activities and Therapeutic Potential

The isoxazole nucleus is a component of numerous biologically active compounds, exhibiting a wide range of pharmacological properties including antimicrobial, anti-inflammatory, and anticancer effects.<sup>[5][6][7]</sup> While specific biological data for **(3-Methylisoxazol-5-YL)methanamine** is scarce, studies on its derivatives and related compounds provide valuable insights into its potential therapeutic applications.

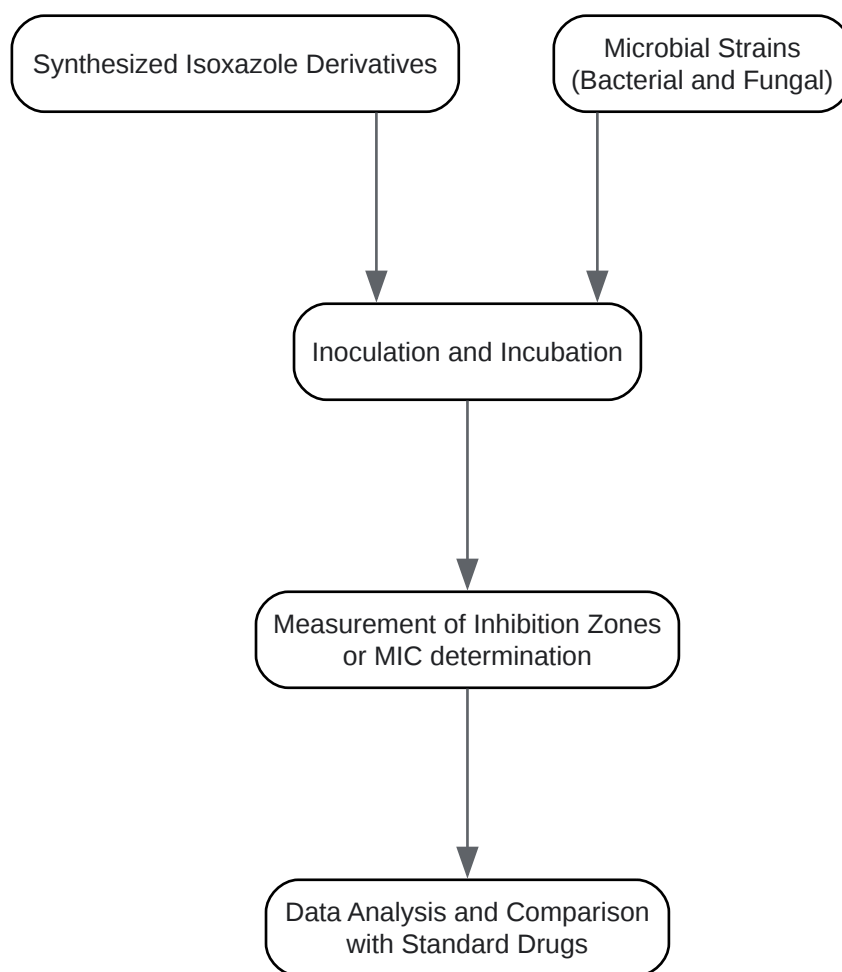
## Antimicrobial and Antifungal Activity

Derivatives of **(3-Methylisoxazol-5-YL)methanamine** have been investigated for their antimicrobial properties. For instance, a series of novel benzofuran-isoxazole hybrid compounds, synthesized from precursors containing the isoxazole moiety, have demonstrated moderate to excellent activity against various bacterial and fungal strains.<sup>[8][9]</sup>

Table 2: Antimicrobial Activity of Representative Isoxazole Derivatives

Compound Class	Test Organism	Activity	Reference
Benzofuran-isoxazole hybrids	Micrococcus luteus	Potent	<sup>[8]</sup>
Benzofuran-isoxazole hybrids	Methicillin-resistant Staphylococcus aureus	Potent	<sup>[8]</sup>
Benzofuran-isoxazole hybrids	Microsporum canis	Active	<sup>[8]</sup>
Benzofuran-isoxazole hybrids	Epidermophyton floccosum	Active	<sup>[8]</sup>

The general workflow for evaluating the antimicrobial activity of these compounds is depicted below.



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Caption: General workflow for antimicrobial screening of isoxazole derivatives.

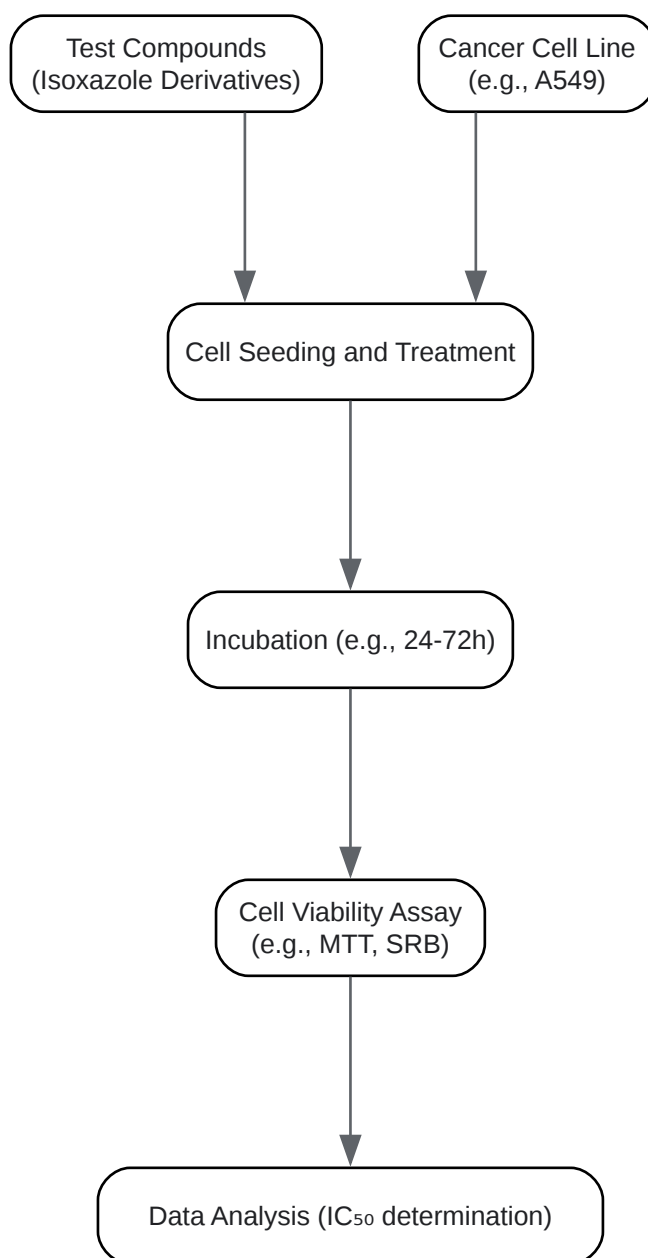
## Anticancer Activity

The isoxazole scaffold is also a key feature in many anticancer agents. Studies on 3-methyl-4-(hetero)aryl methylene isoxazole-5(4H)-one derivatives, which share the 3-methylisoxazole core, have revealed significant cytotoxic activity against human lung cancer A549 cells.<sup>[10]</sup>

Table 3: In Vitro Anticancer Activity of 3-Methyl-4-(hetero)aryl methylene isoxazole-5(4H)-one Derivatives against A549 Lung Cancer Cells

Compound ID	Substitution Pattern	IC <sub>50</sub> (μM)	Reference
4j	4-((2-chloro-1H-indol-3-yl)methylene)	8.99	<a href="#">[10]</a>
4k	4-((2-hydroxynaphthalen-1-yl)methylene)	22.75	<a href="#">[10]</a>
4m	3-methyl-4-(thiophen-2-ylmethyl)	14.22	<a href="#">[10]</a>
4o	4-((E)-3-phenylallylidene)	12.31	<a href="#">[10]</a>
Doxorubicin (Standard)	-	8.73	<a href="#">[10]</a>

The evaluation of anticancer potential typically follows a standardized in vitro cell-based assay workflow.



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Caption: Standard workflow for in vitro cytotoxicity testing.

## Conclusion and Future Directions

**(3-Methylisoxazol-5-YL)methanamine** represents a valuable building block for the synthesis of novel therapeutic agents. While direct biological data on this specific molecule is limited, the demonstrated antimicrobial and anticancer activities of its close derivatives underscore the potential of this chemical scaffold. Future research should focus on developing and optimizing



a robust synthetic route to **(3-Methylisoxazol-5-YL)methanamine** to enable more extensive biological evaluation. The exploration of its activity against a broader range of microbial pathogens and cancer cell lines is warranted. Furthermore, structure-activity relationship (SAR) studies, initiated from this core structure, could lead to the identification of more potent and selective drug candidates. The information compiled in this technical guide provides a solid foundation for researchers to embark on these exciting avenues of drug discovery.

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